

An In-depth Technical Guide to Bitopertin (RO4988546)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RO4988546

Cat. No.: B13406824

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of bitopertin, a selective GlyT1 inhibitor. The information is intended for researchers, scientists, and professionals involved in drug development.

Chemical Structure and Properties

Bitopertin, also known by its developmental code names **RO4988546**, RG1678, and RO-4917838, is a potent and selective inhibitor of the glycine transporter 1 (GlyT1).^{[1][2][3]} Its chemical and physical properties are summarized below.

Table 1: Chemical and Physical Properties of Bitopertin

Property	Value
IUPAC Name	{4-[3-Fluoro-5-(trifluoromethyl)pyridin-2-yl]piperazin-1-yl}{5-(methylsulfonyl)-2-[(1S)-2,2,2-trifluoro-1-methylethoxy]phenyl}methanone[1]
Molecular Formula	C ₂₁ H ₂₀ F ₇ N ₃ O ₄ S[1][4]
Molar Mass	543.46 g·mol ⁻¹ [1][4]
CAS Number	845614-11-1[1][3]
ChEMBL ID	CHEMBL1169880[1]
PubChem CID	24946690[1]
SMILES	CC(C(F)(F)F)Oc1ccc(cc1C(=O)N2CCN(CC2)c3c(ccn3)C(F)(F)F)S(=O)(=O)C[1]
InChI	InChI=1S/C21H20F7N3O4S/c1-12(20(23,24)25)35-17-4-3-14(36(2,33)34)10-15(17)19(32)31-7-5-30(6-8-31)18-16(22)9-13(11-29-18)21(26,27)28/h3-4,9-12H,5-8H2,1-2H3/t12-/m0/s1[1]
InChIKey	YUUGYIUSCYNQR-LBPRGKRZSA-N[1]

Mechanism of Action and Signaling Pathway

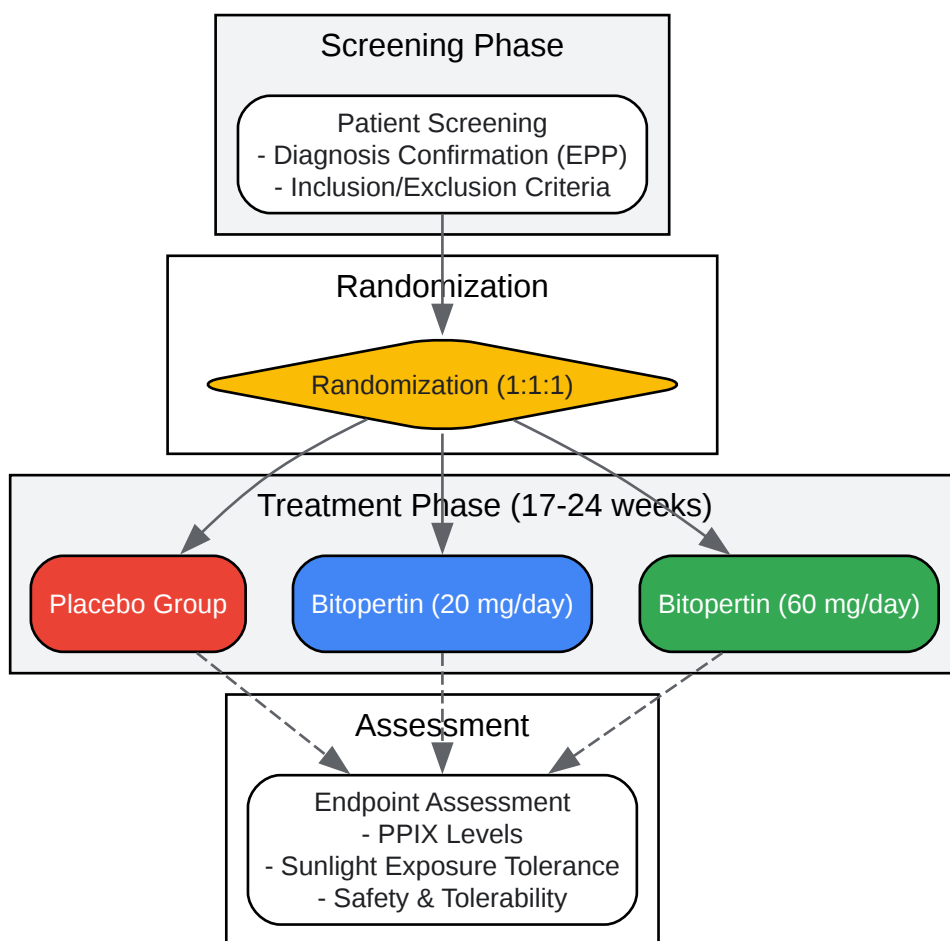
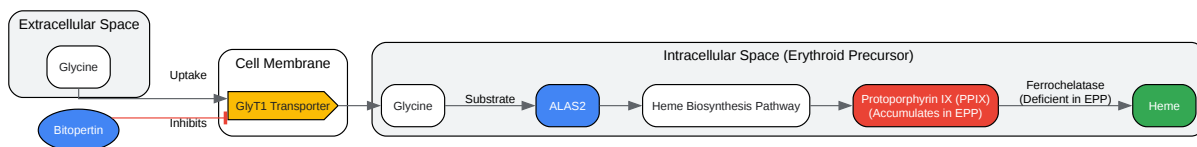
Bitopertin is a selective inhibitor of the glycine transporter 1 (GlyT1).[1][5][6] GlyT1 is responsible for the reuptake of glycine from the synaptic cleft and into erythroid precursor cells.[1][7] By inhibiting GlyT1, bitopertin increases the extracellular concentration of glycine.[5] This mechanism has two primary therapeutic implications that have been explored:

- In Schizophrenia: In the central nervous system, glycine acts as a co-agonist at N-methyl-D-aspartate (NMDA) receptors.[6] By increasing synaptic glycine levels, bitopertin was hypothesized to enhance NMDA receptor function, which is often dysfunctional in

schizophrenia, potentially alleviating negative symptoms.[1][6][8] However, phase III clinical trials for this indication did not meet their primary endpoints.[1][9]

- In Erythropoietic Protoporphyrin (EPP): Glycine is a crucial substrate for the first step in heme biosynthesis.[7][10] In erythroid precursor cells, GlyT1 facilitates the uptake of glycine required for this process.[7] In EPP, a deficiency in the enzyme ferrochelatase leads to the accumulation of the toxic heme precursor protoporphyrin IX (PPIX).[11][12] By inhibiting GlyT1, bitopertin reduces the intracellular glycine available for heme synthesis, thereby decreasing the production and accumulation of PPIX.[7][12][13]

Below is a diagram illustrating the signaling pathway of bitopertin's action in erythroid precursor cells.



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References

- [1. Bitopertin - Wikipedia \[en.wikipedia.org\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Bitopertin | C₂₁H₂₀F₇N₃O₄S | CID 24946690 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. GSRS \[precision.fda.gov\]](#)
- [5. What is the therapeutic class of Bitopertin? \[synapse.patsnap.com\]](#)
- [6. What is Bitopertin used for? \[synapse.patsnap.com\]](#)
- [7. youtube.com \[youtube.com\]](#)
- [8. Neurophysiological effects of bitopertin in schizophrenia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. sciencedaily.com \[sciencedaily.com\]](#)
- [10. discmedicine.com \[discmedicine.com\]](#)
- [11. JCI - The GLYT1 inhibitor bitopertin mitigates erythroid PPIX production and liver disease in erythroid protoporphyria \[jci.org\]](#)
- [12. discmedicine.com \[discmedicine.com\]](#)
- [13. longdom.org \[longdom.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Bitopertin (RO4988546)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13406824/docs#an-in-depth-technical-guide-to-bitopertin-ro4988546\]](https://www.benchchem.com/product/b13406824/docs#an-in-depth-technical-guide-to-bitopertin-ro4988546)

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